

Structure-activity relationship of tetrahydrofuran compounds

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Compound of Interest

Compound Name: (Biphenyl-4-ylmethyl)
(tetrahydrofuran-2-ylmethyl)amine

CAS No.: 356530-39-7

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Structure-Activity Relationship of Tetrahydrofuran Compounds: A Technical Guide

Abstract This technical guide provides a comprehensive analysis of the Structure-Activity Relationship (SAR) of tetrahydrofuran (THF) moieties in medicinal chemistry. Focusing on two distinct classes—synthetic HIV protease inhibitors and natural Annonaceous acetogenins—this document elucidates the critical role of stereochemistry, ring oxygenation, and flanking functional groups in modulating biological potency. It includes detailed experimental protocols for ligand synthesis and quantitative data comparisons to support drug design decisions.

Introduction: The THF Moiety as a Pharmacophore

The tetrahydrofuran (THF) ring is more than a solvent; it is a privileged scaffold in drug discovery.^[1] Its value lies in its ability to function as a hydrogen bond acceptor while maintaining a compact, lipophilic profile that aids membrane permeability. In modern drug design, the THF ring is frequently employed to:

- **Optimize Ligand Efficiency:** The ethereal oxygen can engage in site-specific hydrogen bonding (e.g., with backbone amides).
- **Modulate ADME:** THF rings often improve water solubility compared to carbocyclic analogs while resisting rapid metabolic oxidation better than open-chain ethers.
- **Restrict Conformation:** The ring structure reduces the entropic penalty of binding by locking rotatable bonds.

Case Study A: bis-Tetrahydrofuran in HIV Protease Inhibitors[1][2][3][4][5]

The bis-THF moiety, most notably found in Darunavir (DRV), represents a pinnacle of structure-based drug design. It targets the S2 subsite of the HIV-1 protease enzyme.[1][2]

Mechanistic SAR

The high potency of bis-THF inhibitors stems from a specific network of interactions:

- **Backbone Hydrogen Bonding:** The two ring oxygens of the bis-THF ligand form strong hydrogen bonds with the backbone amide NH groups of Asp-29 and Asp-30 in the protease S2 subsite.[3]
- **Shape Complementarity:** The bicyclic system fills the hydrophobic S2 pocket more efficiently than a single THF ring.
- **Stereochemical Rigidity:** The specific (3R,3aS,6aR) stereochemistry is non-negotiable. It orients the oxygens perfectly towards the aspartate backbone.

Quantitative SAR Data

The following table summarizes the impact of structural modifications on the inhibitory constant () against wild-type HIV-1 protease.

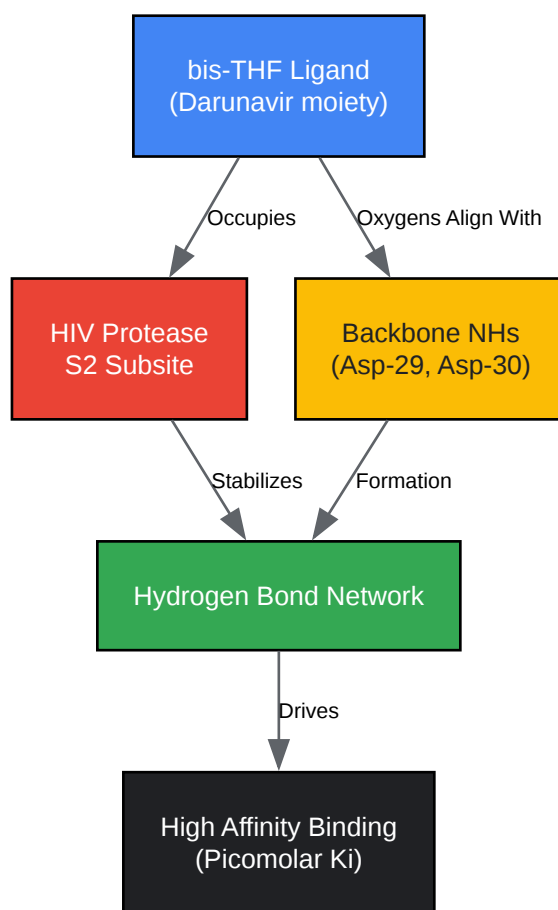
Table 1: SAR of bis-THF Analogs against HIV-1 Protease

Compound Variant	Structural Modification	(nM)	Fold Loss in Activity	Mechanistic Insight
Darunavir (Ref)	Standard (3R,3aS,6aR)-bis-THF	< 0.001	1.0x	Optimal H-bond alignment with Asp29/30.
Mono-THF	Removal of one fused ring	14.0	~14,000x	Loss of one H-bond and reduced hydrophobic fill.
Carbocyclic Analog	Ring Oxygens Methylenes	5.3	~5,300x	Complete loss of H-bond acceptor capability.
(3S)-Isomer	Inversion at C3 stereocenter	135.0	>100,000x	Steric clash; oxygens misaligned for binding.
C4-Amine Subst.	Addition of -NH2 at C4	0.003	~3x	Maintains potency; amine may interact with Gly48 flap.

Data synthesized from Ghosh et al. and related SAR studies.[\[3\]](#)

Visualization: HIV Protease Binding Logic

The following diagram illustrates the logical flow of binding interactions for bis-THF ligands.



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Caption: Logical flow of bis-THF binding interactions within the HIV-1 Protease S2 subsite leading to high potency.

Case Study B: Annonaceous Acetogenins (Mitochondrial Complex I)

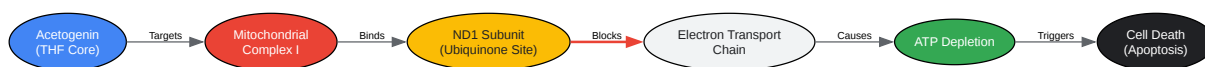
Acetogenins are natural products containing long aliphatic chains punctuated by one, two, or three THF rings. They are among the most potent inhibitors of Mitochondrial Complex I (NADH:ubiquinone oxidoreductase).[4]

Structural Determinants of Toxicity

- **Flanking Hydroxyls:** The presence of hydroxyl groups immediately adjacent to the THF ring is critical. These OH groups likely anchor the molecule within the ubiquinone-binding site of Complex I.

- **Spacer Length:** The distance between the THF core and the
 - unsaturated
 - lactone ring (the "head" of the molecule) determines the exact positioning within the membrane channel.
- **Stereochemistry:** The relative stereochemistry (threo/erythro) across the THF ring and flanking hydroxyls dictates the 3D shape (U-shape vs. linear), which affects binding affinity.

Mechanism of Action Pathway



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Caption: Mechanism of Action of Acetogenins inhibiting Mitochondrial Complex I leading to apoptosis.

Experimental Protocol: Stereoselective Synthesis of the bis-THF Ligand

Objective: Synthesis of optically active (3R,3aS,6aR)-hexahydrofuro[2,3-b]furan-3-ol (the bis-THF alcohol). Rationale: This protocol utilizes a photochemical rearrangement followed by reduction, ensuring high enantiomeric purity required for biological activity.

Step-by-Step Methodology

Step 1: Preparation of the Precursor

- **Reagents:** 2,3-O-Isopropylidene-D-glyceraldehyde, vinyl magnesium bromide, THF (solvent).
- **Procedure:** Add vinyl magnesium bromide (1.0 M in THF) dropwise to a solution of the aldehyde in dry THF at -78°C. Stir for 2 hours.
- **Validation:** TLC should show disappearance of aldehyde.

- Workup: Quench with saturated NH_4Cl , extract with ether, dry over MgSO_4 .

Step 2: Johnson-Claisen Rearrangement

- Reagents: Allylic alcohol (from Step 1), triethyl orthoacetate, propionic acid (catalytic).
- Procedure: Heat the mixture at 140°C for 4 hours with continuous removal of ethanol.
- Outcome: Formation of the

-unsaturated ester.

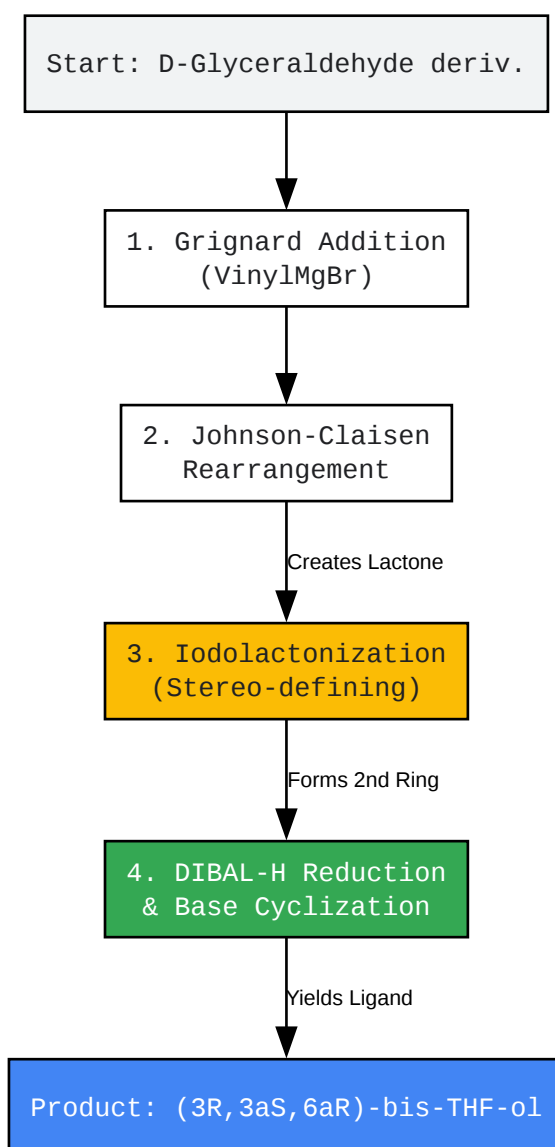
Step 3: Iodolactonization (Critical Stereochemical Step)

- Reagents: Unsaturated ester, I_2 , KI , NaHCO_3 , $\text{H}_2\text{O}/\text{CH}_2\text{Cl}_2$.
- Procedure: Stir the biphasic mixture at 0°C for 12 hours. The iodine induces cyclization to form the iodolactone.
- Control: The cis-fused lactone is favored kinetically.

Step 4: Reduction and Cyclization

- Reagents: DIBAL-H (reduction), KOtBu (cyclization).
- Procedure: Reduce the lactone to the lactol with DIBAL-H at -78°C . Treat the intermediate with KOtBu in THF to effect the second ring closure via displacement of the iodide.
- Purification: Column chromatography (SiO_2 , EtOAc/Hexanes).
- Final QC: $^1\text{H-NMR}$ must confirm the absence of olefinic protons and the presence of the characteristic bis-THF anomeric proton doublet around 5.6 ppm.

Synthesis Workflow Diagram



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Caption: Synthetic workflow for the stereoselective construction of the bis-THF ligand.

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